

Comparative Analysis of Bacterial Skp and SurA Chaperone Functions

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Compound of Interest

Compound Name: *Skp protein*
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In the complex cellular environment of Gram-negative bacteria, the biogenesis of outer membrane proteins (OMPs) is a critical process, essential for viability, virulence, and antibiotic resistance. This intricate pathway involves the transport of unfolded OMPs across the ATP-depleted periplasm, a hazardous journey where they are prone to aggregation. To ensure safe passage and successful insertion into the outer membrane by the β -barrel assembly machinery (BAM) complex, bacteria employ a network of periplasmic chaperones. Among these, Skp (Seventeen kilodalton protein) and SurA (Survival factor A) are two of the most crucial players. This guide provides an objective, data-driven comparison of their functions, structures, and mechanisms.

Core Functional Comparison: Two Pathways to a Single Goal

In model organisms like *Escherichia coli*, SurA and Skp represent two parallel, yet functionally distinct, pathways for OMP transport.^[1] The current consensus designates the SurA-dependent pathway as the primary route for the majority of OMPs under normal conditions.^[1]

[2][3] The Skp pathway is considered a secondary or backup system, which gains importance under cellular stress or when the SurA pathway is compromised.[1][2]

SurA: The Primary Escort. SurA is considered the principal chaperone, handling the bulk of OMP trafficking.[4] Its deletion leads to a significant reduction in the density of the outer membrane and induces a pronounced envelope stress response.[1][3][4] SurA directly interacts with the BAM complex, facilitating the efficient handover and subsequent folding of OMPs into the outer membrane.[1][5][6]

Skp: The Backup and Rescue System. Skp, often working in concert with the protease/chaperone DegP, plays a crucial role in rescuing OMPs that may have fallen off the primary SurA pathway.[1] While deletion of Skp alone does not significantly impact outer membrane composition under normal growth, its absence in a *surA* mutant background is lethal, highlighting its essential backup function.[1] Skp can sequester defective or misfolded OMPs and, in some cases, direct them to the DegP protease for degradation.[5][7]

Structural and Mechanistic Differences

The distinct roles of Skp and SurA are rooted in their unique structures and mechanisms for substrate interaction.

- **Skp (Seventeen kilodalton protein):** Skp forms a homotrimeric, "jellyfish-like" structure that creates a central cavity.[8][9] This structure encapsulates unfolded OMPs, effectively shielding them from the aqueous periplasm to prevent aggregation.[9][10][11] This "holdase" activity maintains the OMP in a soluble, unfolded state competent for membrane insertion.[10] For larger OMPs that exceed the cavity's capacity, a portion of the substrate remains outside, or multiple Skp trimers can coordinate to protect a single OMP.[10][11]
- **SurA (Survival factor A):** In contrast, SurA functions as a monomer under physiological conditions.[5] It possesses a core chaperone domain and two parvulin-like peptidyl-prolyl isomerase (PPIase) domains.[5][12] While the PPIase activity was initially thought to be dispensable, recent studies suggest these domains are important for delivering OMPs to the BAM complex.[5][12] SurA does not form a cage; instead, it binds substrates in a groove located between its core and P1 domains.[4][5] This interaction leads to a significant expansion of the unfolded OMP, a mechanism distinct from Skp's encapsulation and thought to be crucial for efficient delivery to the BAM complex.[4][13]

Substrate Specificity and Binding

SurA exhibits a clear substrate preference, primarily recognizing and binding to peptide motifs enriched in aromatic amino acids, specifically the Ar-X-Ar (Aromatic-any residue-Aromatic) sequence.[\[5\]](#)[\[14\]](#) These motifs are particularly abundant in the C-terminal β -strands of OMPs, suggesting SurA may play a key role in recognizing the terminal β -signal required for BAM-mediated insertion.[\[5\]](#)

Skp demonstrates broader substrate specificity and has been shown to bind a wide range of denatured OMPs without the strict sequence preference seen in SurA.[\[1\]](#)[\[11\]](#) Its ability to bind and even dissolve aggregated OMPs further distinguishes it from SurA, highlighting its role in quality control and stress response.[\[13\]](#)[\[15\]](#)

Synergistic Disaggregase Activity

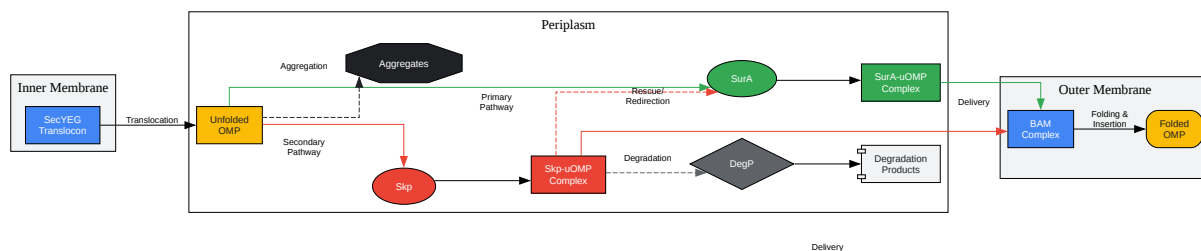
Recent findings have revealed a remarkable synergistic function between Skp and SurA. While both chaperones possess the ability to disassemble OMP oligomeric aggregates individually, their combined action is significantly more potent than the sum of their independent activities.[\[13\]](#)[\[16\]](#) This cooperative disaggregation suggests a higher-order interaction between the two chaperone systems, providing a powerful mechanism to clear potentially toxic protein aggregates under stress conditions.[\[13\]](#)[\[16\]](#)

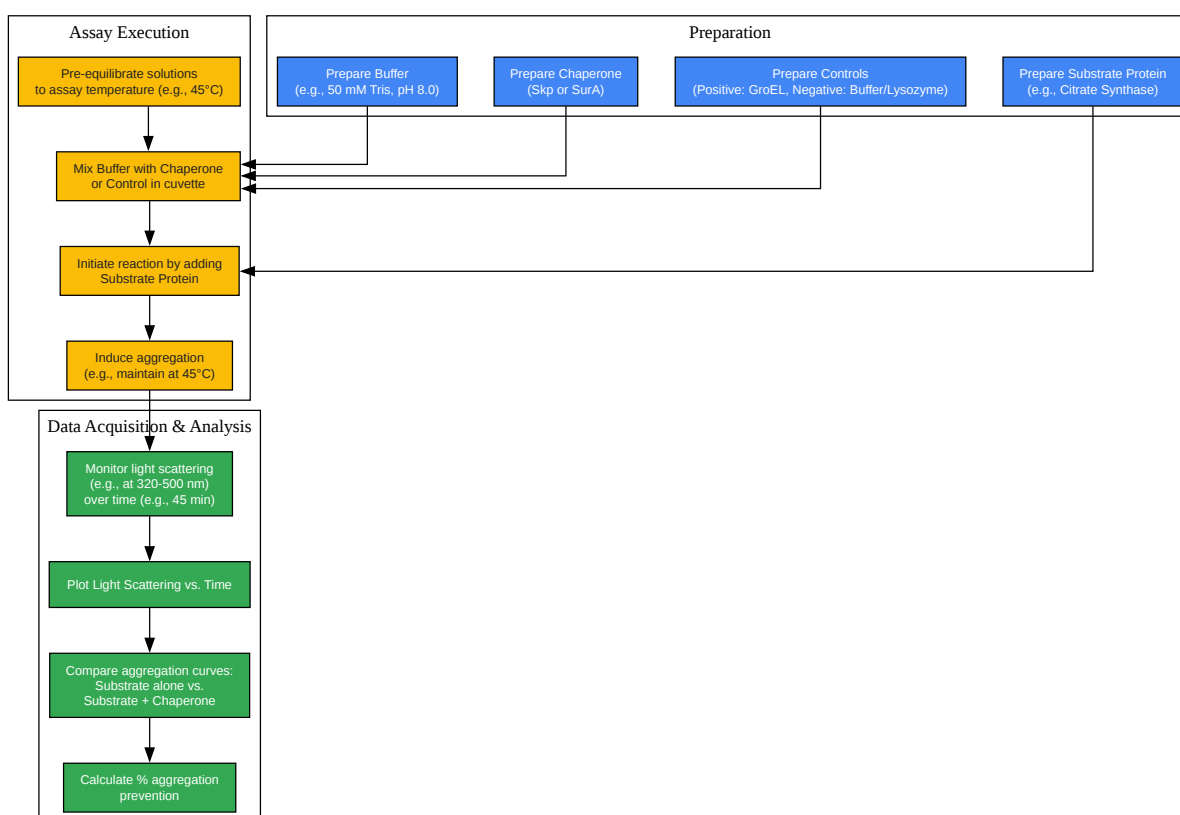
Quantitative Data Summary

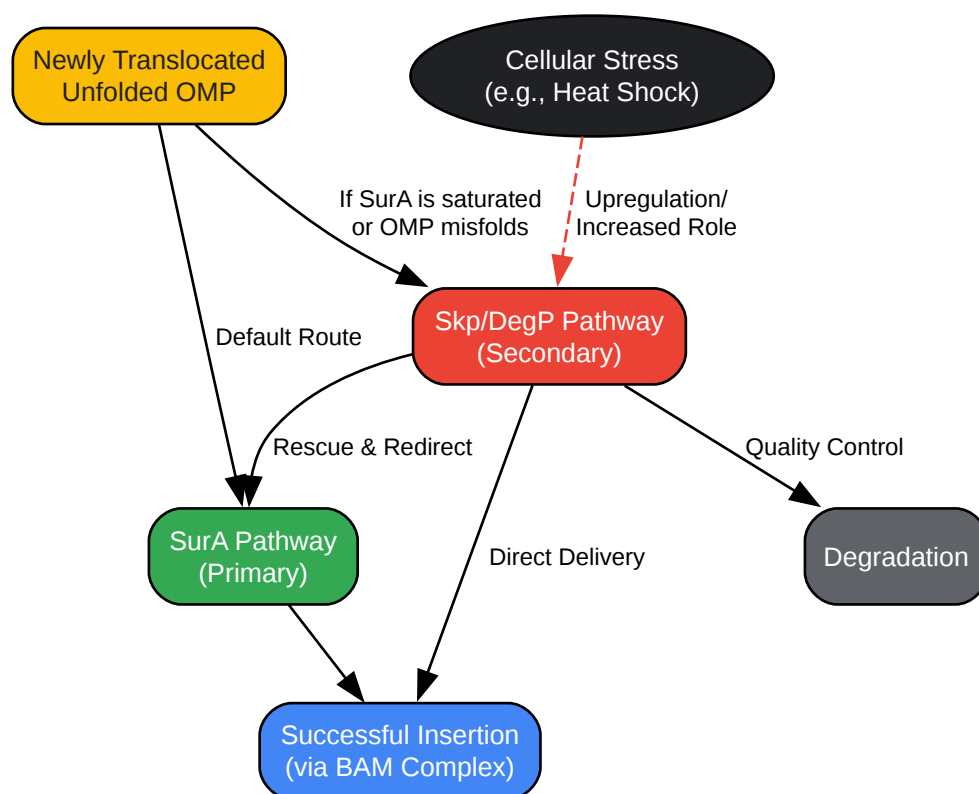
Feature	Skp (Seventeen kilodalton protein)	SurA (Survival factor A)
Oligomeric State	Homotrimer[8][9]	Monomer[5]
Structure	"Jellyfish-like" with a central cavity[8][9]	Core chaperone domain with two PPIase domains (P1, P2) [5][12]
Substrate Binding	Encapsulates unfolded OMPs within its cavity[10][11]	Binds OMPs in a groove, causing substrate expansion[4][5]
Substrate Specificity	Broad, binds unfolded OMPs non-specifically[1][11]	Prefers Ar-X-Ar motifs, common in OMPs[5][14]
Primary Role	Secondary/backup pathway, rescues OMPs, stress response[1][2]	Primary pathway for bulk OMP transport[1][3][4]
Effect of Deletion	Minimal effect on OM density alone; lethal with surA deletion[1][3]	Marked decrease in OM density, severe OM defects[1][3][12]
Interaction with BAM	Delivers rescued OMPs to SurA pathway or BAM complex[1]	Direct interaction to deliver OMPs for insertion[1][5][6]
Disaggregase Activity	Can disassemble OMP aggregates[13][15]	Can disassemble OMP aggregates; higher affinity for aggregates[5][13]
Synergy	Acts synergistically with SurA to disassemble aggregates[13][16]	Acts synergistically with Skp to disassemble aggregates[13][16]

Visualizing Chaperone Pathways and Workflows

OMP Biogenesis Pathways







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